

A Comprehensive Technical Guide to Hyperpolarized Xenon-129

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Compound of Interest

Compound Name: Xenon-129

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This in-depth technical guide serves as a core resource on the fundamental properties and applications of hyperpolarized **Xenon-129** (^{129}Xe). Hyperpolarized ^{129}Xe is a non-radioactive, non-invasive contrast agent that is revolutionizing preclinical and clinical research, particularly in the field of pulmonary medicine.^{[1][2][3][4]} Its unique physical and chemical properties allow for the direct visualization and quantification of gas exchange and lung function with unprecedented detail.^{[5][6][7]} This guide provides a thorough overview of its core properties, production methodologies, and key experimental protocols, with a focus on its application in magnetic resonance imaging (MRI) and spectroscopy.

Fundamental Properties of Xenon-129

Xenon-129 is a stable, naturally occurring isotope of xenon with a natural abundance of 26.4%.^{[2][8][9]} Its nucleus possesses a spin of 1/2, making it suitable for nuclear magnetic resonance (NMR) applications.^{[2][6][10]} In its natural state, the nuclear spin polarization of ^{129}Xe is extremely low, resulting in a weak NMR signal. However, through a process called hyperpolarization, the nuclear spin polarization can be increased by several orders of magnitude (10^4 to 10^5 -fold), dramatically enhancing the detectable MRI signal.^{[1][11][12][13]}

The large, deformable electron cloud of the xenon atom makes its nuclear spin highly sensitive to its local molecular environment.^[7] This sensitivity manifests as a wide range of chemical shifts in the NMR spectrum, allowing researchers to distinguish ^{129}Xe in different biological

compartments, such as the gas phase in the lungs, dissolved in the lung tissue (interstitium and plasma), and bound to red blood cells.[5][7][14][15]

Quantitative Data Summary

The following tables summarize the key quantitative properties of **Xenon-129** and its hyperpolarized state.

Table 1: Nuclear and Physical Properties of **Xenon-129**

Property	Value	Reference
Natural Abundance	26.4%	[2][8][9]
Atomic Mass	128.9047795 amu	[16]
Nuclear Spin (I)	1/2	[2][6][10]
Gyromagnetic Ratio (γ)	-11.78 MHz/T	[2]
Magnetic Moment (μ/μN)	-0.777976	[16]

Table 2: T1 Relaxation Times of Hyperpolarized ^{129}Xe in Various Environments

Environment	Magnetic Field	T1 Relaxation Time	Reference
Solid State (77 K)	Field-independent above a few hundred gauss	≈ 2.4 hours	[17]
Gas Phase (pure Xenon, low field)	Low Field	4.59 hours	[17]
Gas Phase (in air, room temp)	Low Field	≈ 10 seconds (due to O_2)	[17]
Red Blood Cells	2.35 T	4.5 ± 1 s	[18]
Blood Plasma	2.35 T	9.6 ± 2 s	[18]
Saline Solution	Not specified	> 60 s	[19]
Rat Brain Tissue (in vivo)	9.4 T	18 \pm 1 s (oxygenated), 22 \pm 2 s (deoxygenated)	[20]

Table 3: Chemical Shifts of Hyperpolarized ^{129}Xe in Biological Compartments (Relative to Gas Phase at 0 ppm)

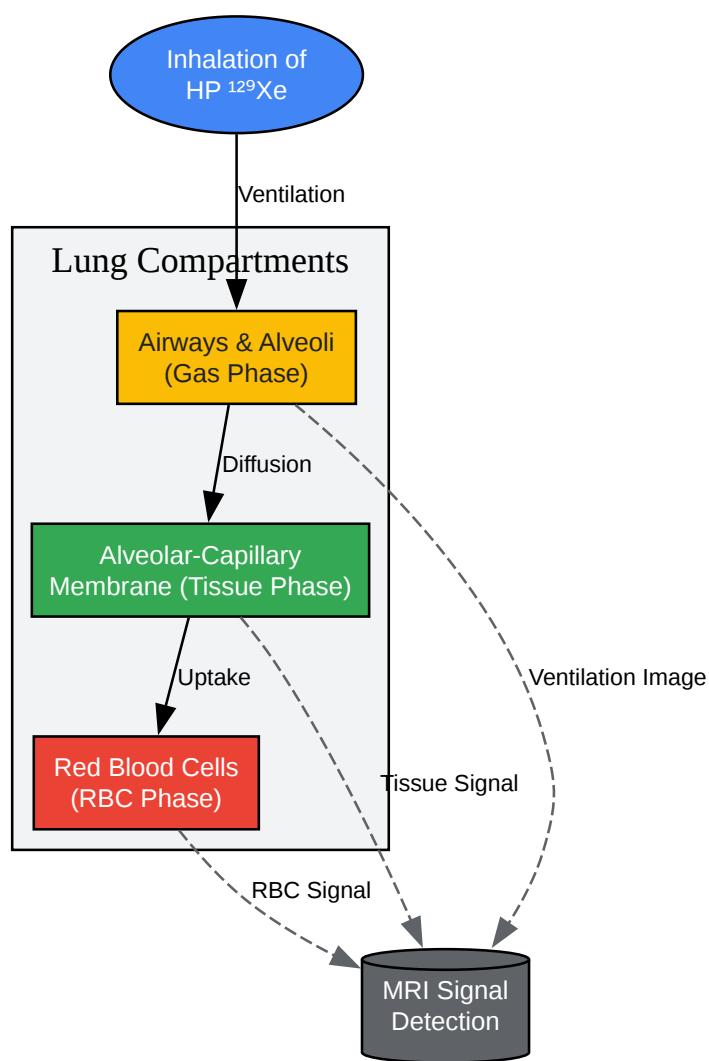
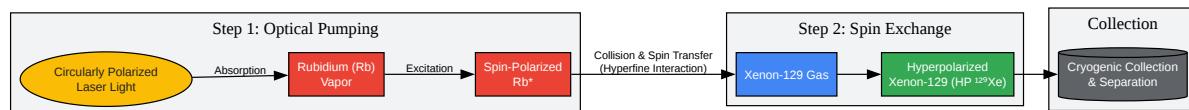
Compartment	Chemical Shift (ppm)	Reference
Lung Tissue/Plasma	~ 197 ppm	[15] [21]
Red Blood Cells (RBC)	~ 210 -217 ppm (oxygenation dependent)	[15] [21] [22]
Intralipid Suspension	194.5 ppm	[19]

Production of Hyperpolarized Xenon-129: Spin-Exchange Optical Pumping (SEOP)

The most common method for hyperpolarizing ^{129}Xe is Spin-Exchange Optical Pumping (SEOP).[\[1\]](#)[\[23\]](#)[\[24\]](#) This is a two-step process that efficiently transfers angular momentum from photons to the ^{129}Xe nuclei.

- Optical Pumping of Alkali Metal Vapor: Circularly polarized laser light is used to excite and polarize the valence electrons of an alkali metal vapor, typically Rubidium (Rb).[1][24][25]
- Spin Exchange: The polarized alkali metal atoms collide with ^{129}Xe atoms. During these collisions, the polarization is transferred from the alkali metal electrons to the ^{129}Xe nuclei via hyperfine interactions.[1][24][26]

The hyperpolarized ^{129}Xe gas is then typically collected, often by cryogenically freezing it to separate it from the buffer gases used in the process.[1]



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